

An In-depth Technical Guide to Hydroxy-PEG12-acid: Structure and Synthesis

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Compound of Interest

Compound Name: Hydroxy-PEG12-acid

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Introduction

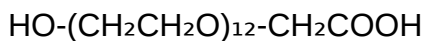
Hydroxy-PEG12-acid, systematically named 1-hydroxy-3,6,9,12,15,18,21,24,27,30,33,36-dodecaoxanonatriacontan-39-oic acid, is a monodisperse polyethylene glycol (PEG) derivative of significant interest in biomedical and pharmaceutical research. This heterobifunctional linker possesses a terminal hydroxyl group and a terminal carboxylic acid, connected by a hydrophilic 12-unit ethylene glycol chain. This unique structure allows for the covalent conjugation to a wide array of molecules, enhancing their solubility, stability, and pharmacokinetic profiles.

The hydrophilic nature of the PEG spacer increases the solubility of conjugated molecules in aqueous media[1][2][3]. The terminal carboxylic acid can be readily activated to react with primary amine groups, forming stable amide bonds, a common strategy in bioconjugation[1][2]. The terminal hydroxyl group offers an additional site for further derivatization or attachment to other molecules or surfaces. These characteristics make **Hydroxy-PEG12-acid** a valuable tool in the development of antibody-drug conjugates (ADCs), PROTACs, and other targeted therapeutic and diagnostic agents.

Chemical Structure and Properties

The chemical structure of **Hydroxy-PEG12-acid** is characterized by a linear chain of twelve repeating ethylene glycol units, flanked by a hydroxyl group at one end and a carboxylic acid at the other.

Chemical Structure:



Quantitative Data Summary

Property	Value	Source
IUPAC Name	1-hydroxy-3,6,9,12,15,18,21,24,27,30,33,36-dodecaoxanonatriacontan-39-oic acid	
Molecular Formula	C ₂₇ H ₅₄ O ₁₅	
Molecular Weight	618.71 g/mol	
Exact Mass	618.3463	
Appearance	Colorless liquid or white solid	N/A
Purity	>95% (typically analyzed by HPLC)	
Solubility	Soluble in water, DMSO, DCM, DMF	N/A
Storage Conditions	-20°C for long-term storage	

Synthesis of Hydroxy-PEG12-acid

The synthesis of **Hydroxy-PEG12-acid** is typically achieved through the selective oxidation of one of the terminal hydroxyl groups of dodecaethylene glycol (HO-(CH₂CH₂O)₁₂-H). Several oxidation methods can be employed for the synthesis of PEG-carboxylic acids. A common and effective method involves the use of a chromium trioxide-sulfuric acid mixture (Jones reagent) under controlled conditions to favor mono-oxidation.

Experimental Protocol: Jones Oxidation of Dodecaethylene Glycol

This protocol is adapted from general procedures for the oxidation of polyethylene glycols.

Materials:

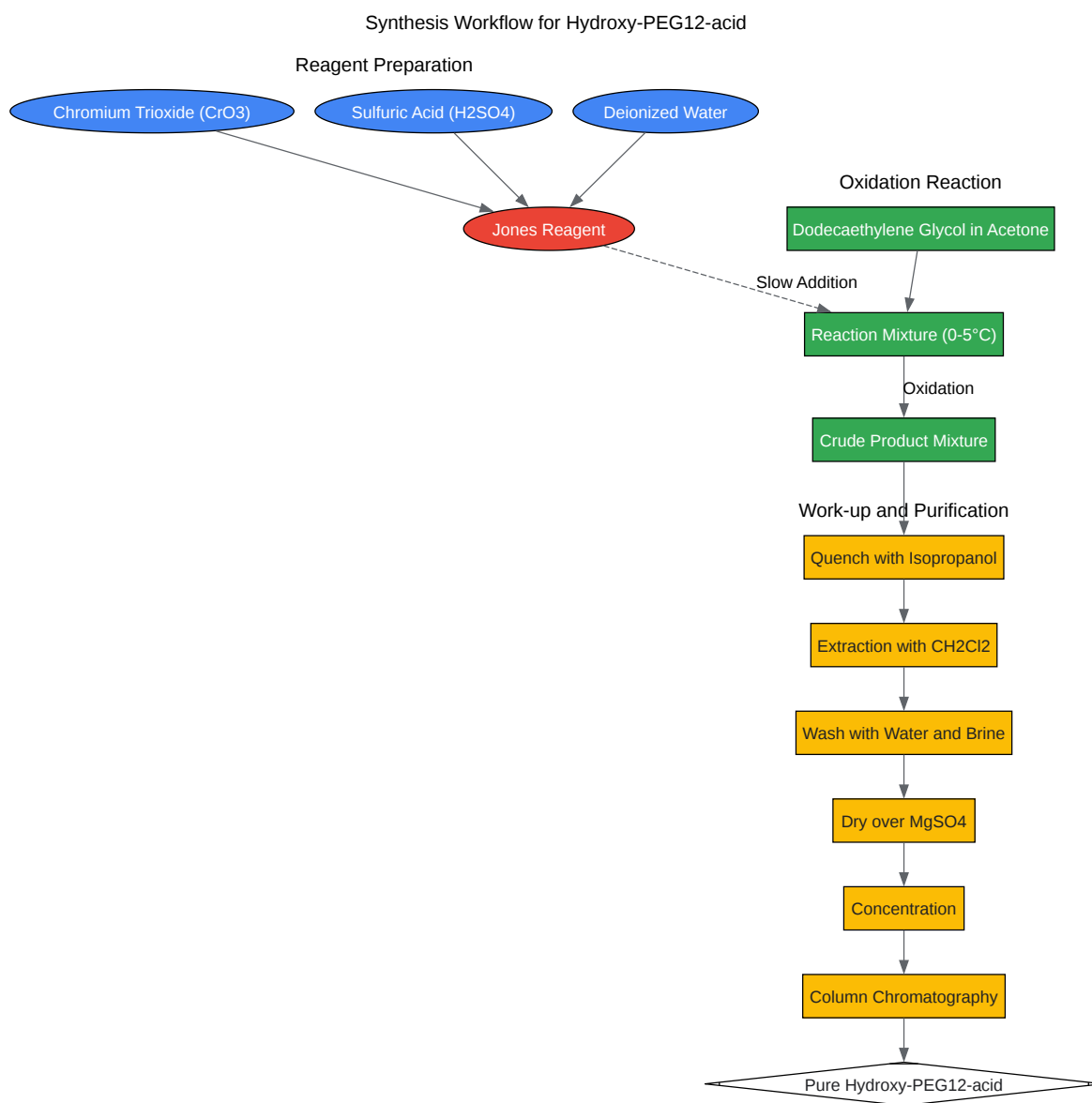
- Dodecaethylene glycol ($\text{HO}-(\text{CH}_2\text{CH}_2\text{O})_{12}-\text{H}$)
- Chromium trioxide (CrO_3)
- Concentrated sulfuric acid (H_2SO_4)
- Acetone
- Dichloromethane (CH_2Cl_2)
- Deionized water
- Anhydrous magnesium sulfate (MgSO_4)
- Diethyl ether

Procedure:

- Preparation of Jones Reagent: In a flask submerged in an ice bath, dissolve a calculated amount of chromium trioxide (CrO_3) in concentrated sulfuric acid (H_2SO_4). Slowly add deionized water to the mixture while stirring until the CrO_3 is fully dissolved. The final reagent should be a deep orange-red solution. Caution: Jones reagent is highly corrosive and a strong oxidant. Handle with extreme care in a fume hood.
- Reaction Setup: In a separate round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve dodecaethylene glycol in acetone. Cool the flask in an ice bath to $0-5^\circ\text{C}$.
- Oxidation: Slowly add the prepared Jones reagent dropwise from the dropping funnel to the stirred solution of dodecaethylene glycol. The rate of addition should be controlled to maintain the reaction temperature below 10°C . The color of the reaction mixture will change from orange-red to green as the Cr(VI) is reduced to Cr(III) .

- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to determine the consumption of the starting material and the formation of the product.
- **Quenching the Reaction:** Once the reaction is complete, quench the excess oxidant by the slow addition of isopropanol until the orange color disappears completely, and the solution remains green.
- **Work-up:**
 - Add deionized water to the reaction mixture and extract the product with dichloromethane (CH_2Cl_2) multiple times.
 - Combine the organic layers and wash them sequentially with deionized water and brine.
 - Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** The crude **Hydroxy-PEG12-acid** can be purified by column chromatography on silica gel using a suitable solvent system (e.g., a gradient of methanol in dichloromethane) to isolate the desired product from unreacted starting material and di-acid byproduct.
- **Characterization:** Confirm the identity and purity of the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry. Purity can be further assessed by HPLC.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **Hydroxy-PEG12-acid** via Jones oxidation.

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